

# Application Note: Tinuvin® 770 in Food Packaging Materials

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Bis(2,2,6,6-tetramethyl-1-piperidinyloxy-4-yl) sebacate*

CAS No.: 2516-92-9

Cat. No.: B1587878

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## Advanced Stabilization Protocols & Migration Compliance Strategies

### Executive Summary & Chemical Identity[1]

Tinuvin 770 (Bis(2,2,6,6-tetramethyl-4-piperidyl) sebacate) is a low molecular weight Hindered Amine Light Stabilizer (HALS). In the context of food packaging, it serves a critical dual function: it preserves the structural integrity of polymers (specifically Polypropylene and Polyethylene) against UV-induced degradation during shelf storage, while requiring rigorous control to prevent migration into food matrices.

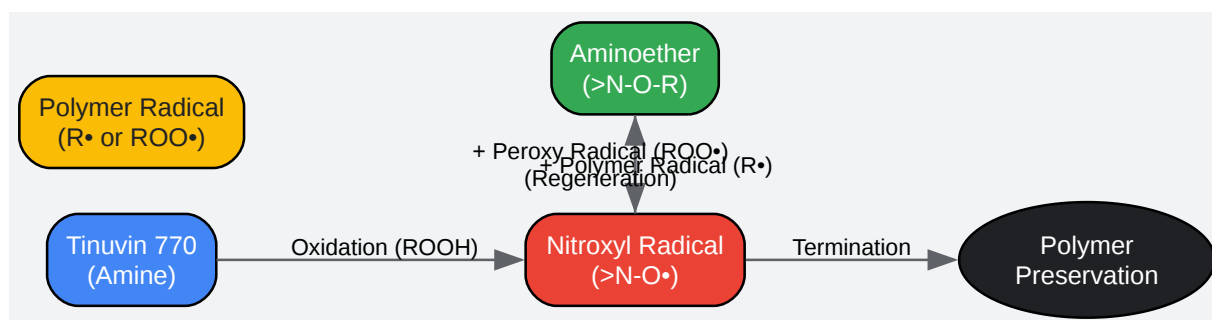
This guide addresses the tension between efficacy (requiring sufficient additive loading) and safety (requiring minimal migration), providing a validated workflow for R&D professionals.

| Property         | Specification                                                         |
|------------------|-----------------------------------------------------------------------|
| Chemical Name    | Bis(2,2,6,6-tetramethyl-4-piperidyl) sebacate                         |
| CAS Number       | 52829-07-9                                                            |
| Molecular Weight | 480.7 g/mol                                                           |
| Melting Range    | 81 – 85 °C                                                            |
| Solubility       | Soluble in organic solvents (Acetone, Chloroform); Insoluble in water |
| FCM Number       | 291 (EU Regulation 10/2011)                                           |

## Mechanism of Action: The Denisov Cycle

Tinuvin 770 does not function by absorbing UV light (like benzophenones). Instead, it acts as a radical scavenger. It protects the polymer backbone through the Denisov Cycle, a regenerative process where the nitroxyl radical is the active species.

Key Mechanistic Insight: The efficiency of Tinuvin 770 lies in its regeneration. One molecule of HALS can scavenge hundreds of radical species, which explains why low loading levels (0.1% - 0.5%) are effective.



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Figure 1: The Denisov Cycle illustrating the regenerative radical scavenging mechanism of Tinuvin 770.

## Regulatory Landscape & Compliance Limits[2][3][4][5][6][7][8][9][10][11]

Before formulation, the regulatory limits must be defined. These limits dictate the maximum loading level and the required sensitivity of your analytical methods.

| Authority | Regulation                 | Status / Limit                                                                                                                                                                                                              |
|-----------|----------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| FDA (USA) | 21 CFR 178.2010            | Antioxidant/Stabilizer: Allowed in Olefin polymers.Limit: Typically $\leq 0.5\%$ by weight (depending on polymer type and food type).[1]                                                                                    |
| EFSA (EU) | Reg.[2][3] (EU) No 10/2011 | Authorized Substance (FCM 291).SML (Specific Migration Limit): Must be verified against latest Annex I (Typically 5 mg/kg or subject to OML of 60 mg/kg).OML (Overall Migration Limit): 10 mg/dm <sup>2</sup> surface area. |
| China     | GB 9685                    | Listed for use in PE, PP, PS, ABS.                                                                                                                                                                                          |

## Protocol 1: Incorporation & Fabrication (Compounding)

Objective: Homogeneous dispersion without thermal degradation of the additive. Challenge: Tinuvin 770 has a relatively low melting point (81-85°C).[4] Excessive shear heat can volatilize or degrade the additive before it stabilizes the polymer.

Step-by-Step Methodology:

- Masterbatch Preparation:
  - Do not add neat powder directly to the final film extruder.

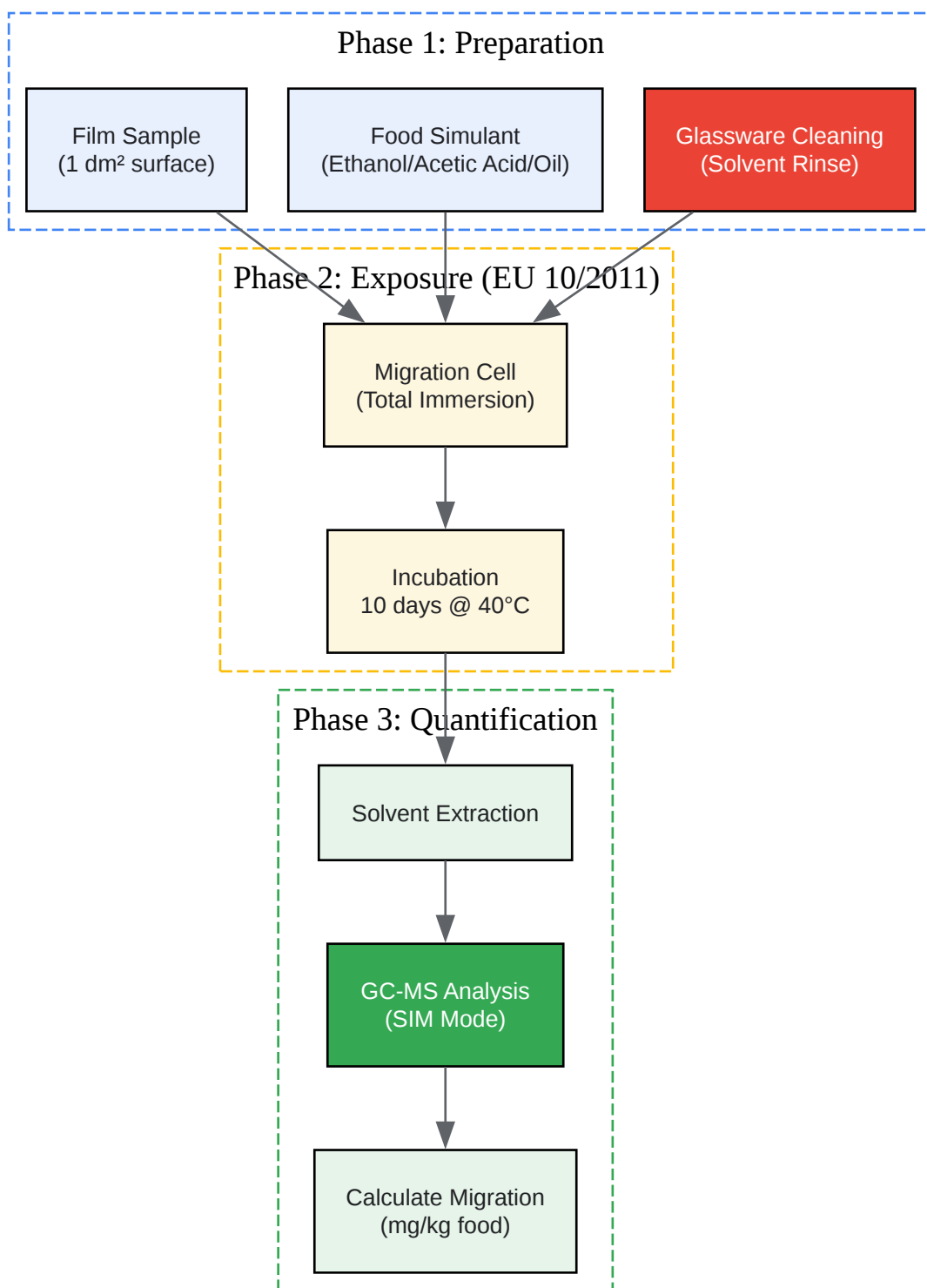
- Prepare a 10% Masterbatch in a carrier resin (LDPE or PP) with a Melt Flow Index (MFI) higher than the base resin to ensure easy dispersion.
- Extrusion Parameters (Twin-Screw):
  - Feed Zone: 160°C (Keep cool to prevent premature melting/sticking).
  - Mixing Zone: 190°C - 200°C.
  - Die Zone: 205°C.
  - Note: Avoid temperatures >230°C for prolonged periods.
- Let-Down:
  - Dilute masterbatch into the final resin to achieve target concentration (0.1% - 0.5%).
- Film Casting:
  - Cast films of 50 µm thickness for testing. Ensure cooling rolls are clean to prevent surface blooming.

## Protocol 2: Safety Validation (Migration Testing)

Objective: Quantify the migration of Tinuvin 770 into food simulants to prove regulatory compliance. This is the critical "Self-Validating" system.

Critical Advisory (Expertise): Tinuvin 770 is a common additive in laboratory plastics (e.g., pipette tips, microcentrifuge tubes).[5] You must use glass or pre-screened solvent-rinsed labware. Using standard plastic labware can lead to false positives (contamination from the tube, not the sample).

### 5.1 Experimental Workflow



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Figure 2: Validated migration testing workflow ensuring exclusion of labware contamination.

## 5.2 Food Simulants Selection (EU/FDA Standard)

| Food Type | Simulant                                      | Abbreviation | Rationale                                 |
|-----------|-----------------------------------------------|--------------|-------------------------------------------|
| Aqueous   | 10% Ethanol (v/v)                             | Simulant A   | Hydrophilic foods.                        |
| Acidic    | 3% Acetic Acid (w/v)                          | Simulant B   | Fruit juices, acidic preserves.           |
| Fatty     | Vegetable Oil (or 95% Ethanol/Isooctane)      | Simulant D2  | Fatty foods (Worst case for Tinuvin 770). |
| Dry       | Tenax® (Poly(2,6-diphenyl-p-phenylene oxide)) | Simulant E   | Dry goods, cereals.                       |

## 5.3 Analytical Method: GC-MS Quantification

Tinuvin 770 is amenable to Gas Chromatography (GC) due to its thermal stability up to ~300°C, but LC-MS is preferred if available. Below is the GC-MS Protocol as it is robust for routine QC.

- Instrument: GC-MS (Single Quadrupole or Triple Quad).
- Column: 5% Phenyl-methylpolysiloxane (e.g., DB-5ms), 30m x 0.25mm x 0.25µm.
- Injection: Splitless, 280°C.
- Oven Program:
  - Start: 100°C (hold 1 min).
  - Ramp: 20°C/min to 300°C.
  - Hold: 10 min at 300°C.
- Mass Spec (SIM Mode):
  - Target Ion (Quant): m/z 140 (Piperidyl fragment).
  - Qualifier Ions: m/z 58, 480 (Molecular ion - weak).

- Note: The molecular ion (481) is often weak in EI; rely on the fragment  $m/z$  140 for quantification.
- Internal Standard: Tinuvin 770-d (deuterated) or a structurally similar HALS (e.g., Tinuvin 622) that resolves chromatographically.

Calculation:

- : Concentration in simulant (mg/L).
- : Volume of simulant (L).
- : Surface area of film ( $\text{dm}^2$ ).[\[6\]](#)[\[7\]](#)
- : Conversion factor (EU standard assumes 6  $\text{dm}^2$  wraps 1 kg food).

## References

- FDA Code of Federal Regulations. (2024). 21 CFR 178.2010 - Antioxidants and/or stabilizers for polymers.[Link](#)
- European Commission. (2011).[\[8\]](#)[\[2\]](#)[\[9\]](#) Commission Regulation (EU) No 10/2011 on plastic materials and articles intended to come into contact with food.[\[8\]](#)[\[10\]](#)[\[11\]](#)[Link](#)
- Schauer, K. L., et al. (2013).[\[12\]](#) Mass Spectrometry Contamination from Tinuvin 770, a Common Additive in Laboratory Plastics.[\[5\]](#)[\[12\]](#) Journal of Biomolecular Techniques. (Demonstrates contamination risks in analysis). [Link](#)
- BASF. (2020). Tinuvin® 770 DF Technical Data Sheet.[\[4\]](#) (Source for physical properties and solubility).[\[4\]](#) [Link](#) (Note: Direct deep links to TDS often expire; navigate via manufacturer portal).
- Gugumus, F. (1993). Mechanisms of Photooxidation and Photostabilization of Polyolefins. Polymer Degradation and Stability.

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## Sources

- [1. eCFR :: 21 CFR 178.2010 -- Antioxidants and/or stabilizers for polymers. \[ecfr.gov\]](#)
- [2. efsa.onlinelibrary.wiley.com \[efsa.onlinelibrary.wiley.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. opioiddata.org \[opioiddata.org\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. foodstandards.gov.au \[foodstandards.gov.au\]](#)
- [7. foodstandards.gov.au \[foodstandards.gov.au\]](#)
- [8. measurlabs.com \[measurlabs.com\]](#)
- [9. measurlabs.com \[measurlabs.com\]](#)
- [10. EFSA prioritizes substances for setting SMLs | Food Packaging Forum \[foodpackagingforum.org\]](#)
- [11. fca.cefic.org \[fca.cefic.org\]](#)
- [12. semanticscholar.org \[semanticscholar.org\]](#)
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